

cloransulam-methyl application rate timing soybean

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Compound Focus: Cloransulam-Methyl

CAS No.: 147150-35-4

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Chemical and Application Overview

Cloransulam-methyl is a systemic, selective herbicide belonging to the triazolopyrimidine chemical class. It is an **Acetolactate Synthase (ALS) inhibitor**, classified under **HRAC Group 2**. It primarily targets broadleaf weeds in soybean crops, controlling weeds via root and shoot uptake. Application is typically a single postemergence treatment prior to the R2 growth stage of soybeans [1] [2].

Technical Specifications and Usage Guidelines

Application Rate and Timing

Parameter	Specification
Active Ingredient	Cloransulam-methyl [1]
Common Product Name	FirstRate [3] [1]
Standard Use Rate	Low use rate (product-specific; consult label) [1]

Parameter	Specification
Soybean Growth Stage Cutoff	Prior to R2 (Full Flower) stage [3]
Preharvest Interval (PHI)	25 days for forage or hay; 70 days for grain [3]

Formulated Premix Product Example

Parameter	Specification
Product Name	Antares Prime [2]
Formulation	Patent-pending liquid mixture of Sulfentrazone + Cloransulam-methyl [2]
Application Type	Pre-emergence or Pre-plant Incorporated [2]
Target Weeds	Pigweed, Morningglory, Yellow Nutsedge [2]

Experimental Protocol for Field Evaluation

Experimental Design and Setup

- **Design:** Randomized Complete Block (RCB) is standard, with treatments replicated 3-4 times for statistical reliability.
- **Plot Size:** Minimum of 10 ft x 30 ft to accommodate standard spray boom passes and minimize edge effects.
- **Crop System:** Experiments can be conducted in all soybean herbicide-tolerant trait systems [2].
- **Application Method:** Use a backpack sprayer or research plot sprayer calibrated to deliver 15-20 gallons per acre (GPA) with flat-fan nozzles. Pressure should be maintained at 25-40 PSI for optimal droplet size.

Treatment Structure

The treatment structure should include multiple tiers for comparison:

- **Cloransulam-methyl alone** at the standard use rate.
- **Premix formulation** (e.g., Antares Prime) alone [2].
- **Tank-mixture partners** (e.g., with grass herbicides like clethodim or residual products like acetochlor) [4].
- **Standard herbicide check** (e.g., another Group 2 herbicide like imazamox).
- **Weedy check** (non-treated control for comparison).
- **Weed-free check** (maintained by hand-weeding).

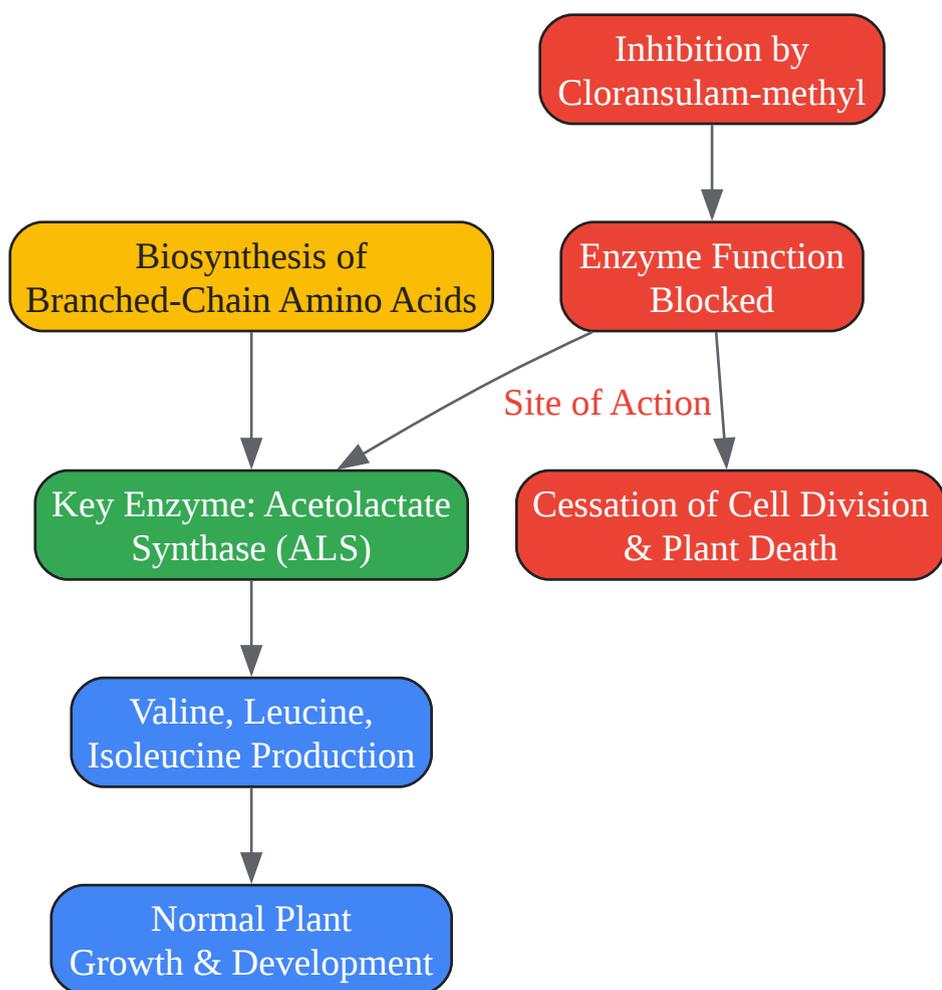
Data Collection and Analysis

- **Weed Control Efficacy:** Visually assess percent control (0-100%) for each target weed species at 14, 28, and 60 Days After Treatment (DAT). Record weed density and biomass (g/m²) from quadrats at 60 DAT.
- **Crop Safety:** Visually assess soybean injury (stunting, chlorosis, necrosis) at 7, 14, and 28 DAT. Record soybean growth stage at application. Measure yield (bu/acre) at harvest maturity.
- **Statistical Analysis:** Perform Analysis of Variance (ANOVA) on all quantitative data (control ratings, density, biomass, yield). Separate means using Fisher's Protected LSD at $\alpha=0.05$.

Mode of Action and Resistance Management

Biochemical Pathway and Site of Action

Cloransulam-methyl inhibits the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS). This enzyme is critical in the biosynthetic pathway for the branched-chain amino acids valine, leucine, and isoleucine. Inhibition of ALS halts this biosynthesis, rapidly stopping cell division and leading to plant growth cessation and eventual death [1] [5].



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*Diagram 1: Biochemical Mechanism of **Cloransulam-methyl**. The herbicide specifically inhibits the ALS enzyme, disrupting the production of essential amino acids and leading to plant death.*

Herbicide Resistance Management

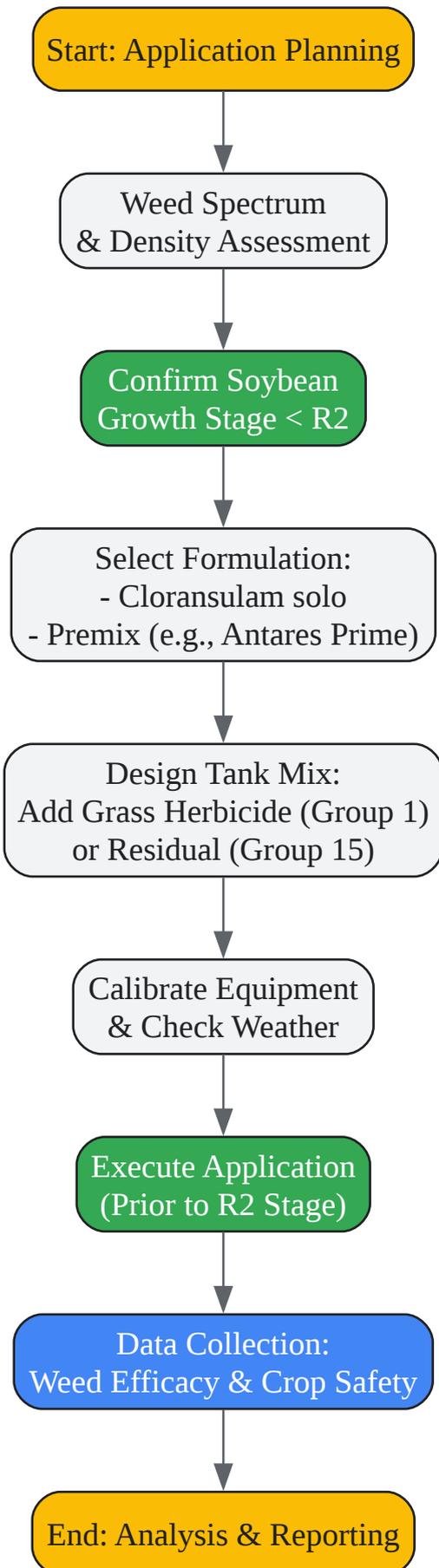
Over-reliance on a single herbicide mode of action, including ALS inhibitors, exerts heavy selection pressure and can lead to resistant weed populations. Weeds like waterhemp have demonstrated resistance to multiple Group 2 herbicides [5].

- **Resistance Mitigation Strategy:** Integrate **cloransulam-methyl** with herbicides from different HRAC groups (e.g., Group 15 like acetochlor, or Group 10 like glufosinate) in a program approach [6] [4] [7].
- **Multiple Modes of Action:** Use effective tank mixtures or sequential applications with different sites of action active on the same target weeds.

- **Cultural and Mechanical Controls:** Combine chemical control with practices like narrow row spacing for quicker canopy closure and crop rotation to reduce selection pressure [7].

Integrated Application Decision Framework

The following workflow outlines a comprehensive protocol for planning and executing a **cloransulam-methyl** application in a research or production setting.



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Diagram 2: Integrated Application Decision Workflow. This protocol ensures applications are timed correctly and integrated with other management tactics for effective weed control and resistance management.

Conclusion

Cloransulam-methyl remains a valuable tool for controlling broadleaf weeds in soybeans. Its effective use within an Integrated Weed Management (IWM) framework requires strict adherence to application timing relative to soybean growth stage and proactive resistance management by rotating and mixing herbicide modes of action. For researchers, robust experimental design is crucial for generating reliable data on the efficacy and fit of new formulations and tank-mix partners in evolving production systems.

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